

# Unveiling the Chemical Versatility of Chrome Azurol S: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mordant Blue 29

Cat. No.: B15547470

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Chrome Azurol S, a triphenylmethane dye, stands as a cornerstone reagent in various scientific domains, from environmental monitoring to biochemical assays. Its utility stems from its vibrant colorimetric changes in response to varying pH levels and its ability to form distinctly colored complexes with a multitude of metal ions. This technical guide delves into the core chemical properties of Chrome Azurol S, offering a comprehensive resource complete with quantitative data, detailed experimental protocols, and visual representations of its functional mechanisms.

## Core Chemical and Physical Properties

Chrome Azurol S, systematically named Trisodium 5-[(E)-(3-carboxy-5-methyl-4-oxocyclohexa-2,5-dien-1-ylidene)(2,6-dichloro-3-sulfonatophenyl)methyl]-3-methyl-2-oxidobenzoate, is a brownish-black crystalline powder.<sup>[1][2]</sup> Its fundamental properties are summarized in the table below, providing a quick reference for laboratory applications.

Property	Value
Synonyms	Mordant Blue 29, C.I. 43825, Alberon[3]
CAS Number	1667-99-8[3]
Molecular Formula	C <sub>23</sub> H <sub>13</sub> Cl <sub>2</sub> Na <sub>3</sub> O <sub>9</sub> S[3]
Molecular Weight	605.28 g/mol [3]
Appearance	Brownish-black crystalline powder[1][2]
Solubility in Water	0.1 g in 100 mL[1]

## Acid-Base Indicator Properties

Chrome Azurol S exhibits distinct color changes in response to shifts in pH, a characteristic that makes it a useful acid-base indicator. The protonation and deprotonation of its functional groups lead to alterations in its electronic structure, resulting in different absorption spectra. The key to understanding these transitions lies in its acid dissociation constants (pKa values).

pKa Value	pH Range of Color Change	Color in Acidic Form	Color in Basic Form
pKa <sub>1</sub>	~2.3 - 4.1	Reddish-Orange	Yellow-Orange
pKa <sub>2</sub>	~4.1 - 6.3	Yellow-Orange	Reddish-Brown
pKa <sub>3</sub>	~10.3 - 12.5	Reddish-Brown	Yellow

Note: The exact pH ranges for color changes can be influenced by the ionic strength and composition of the solution.

## Complexometric Indicator and Spectrophotometric Reagent

A primary application of Chrome Azurol S is in the field of analytical chemistry as a complexometric indicator and a spectrophotometric reagent for the determination of various metal ions.[4] Upon chelation with metal ions, the dye undergoes a significant color change,

forming a stable complex that can be quantified using spectrophotometry. This property is harnessed for the sensitive detection of trace metals.

## Metal Ion Complexation

Chrome Azurol S forms colored complexes with a wide array of metal ions. The color and stability of these complexes are dependent on the specific metal ion and the pH of the solution.

Metal Ion	Color of Complex	Optimal pH for Formation
Aluminum ( $\text{Al}^{3+}$ )	Bluish-Violet	5.8 - 6.2
Beryllium ( $\text{Be}^{2+}$ )	Blue	4.6 - 6.0 <sup>[5]</sup>
Copper ( $\text{Cu}^{2+}$ )	Blue	6.0 - 7.0
Iron ( $\text{Fe}^{3+}$ )	Blue	2.0 - 3.0
Gallium ( $\text{Ga}^{3+}$ )	Blue-Violet	3.0 - 4.0
Chromium ( $\text{Cr}^{3+}$ )	Blue	4.5 - 5.5

## Spectroscopic Properties

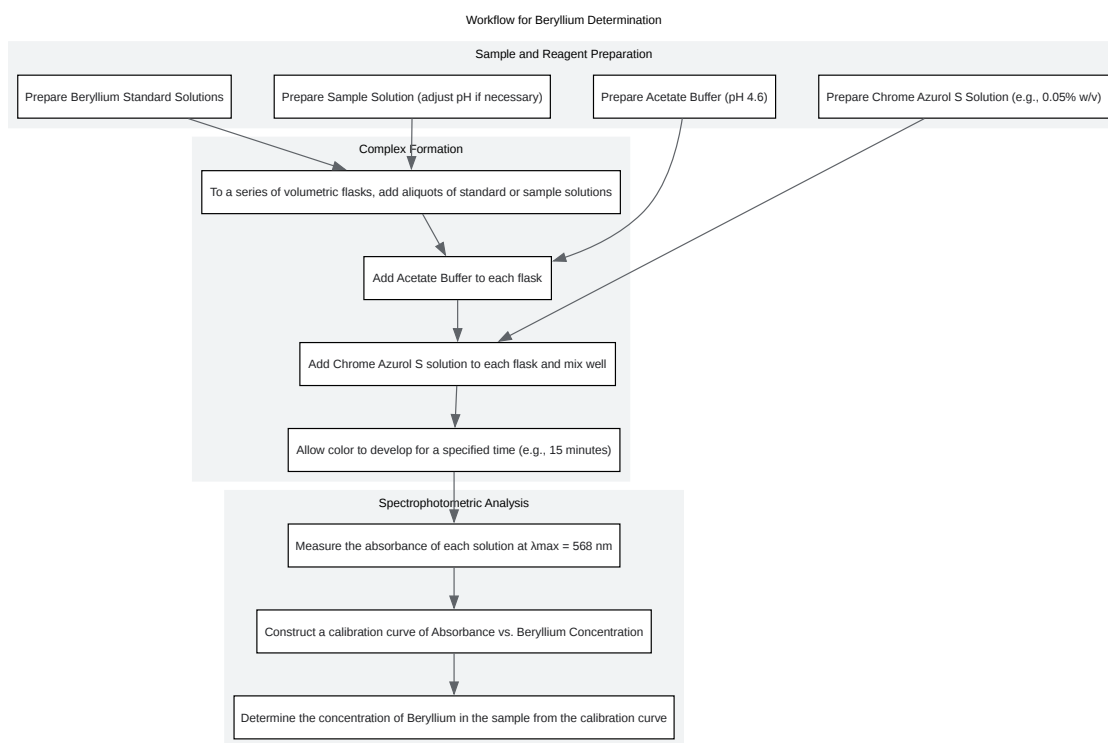
The formation of metal complexes with Chrome Azurol S leads to a bathochromic shift (a shift to longer wavelengths) in its maximum absorbance ( $\lambda_{\text{max}}$ ). This shift is the basis for the spectrophotometric determination of these metals.

Species	$\lambda_{\text{max}}$ (nm)	Molar Absorptivity ( $\epsilon$ ) ( $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ )
Chrome Azurol S (pH 4.6)	470	Not specified
Be-CAS Complex (pH 4.6)	568	$0.22 \times 10^4$ <sup>[5]</sup>
Al-CAS Complex (pH 6.0)	545	$1.8 \times 10^4$
Fe-CAS Complex (pH 2.5)	630	$1.0 \times 10^5$

## Experimental Protocols

## Spectrophotometric Determination of Beryllium

This protocol outlines the steps for the quantitative determination of beryllium in a sample using Chrome Azurol S.



[Click to download full resolution via product page](#)

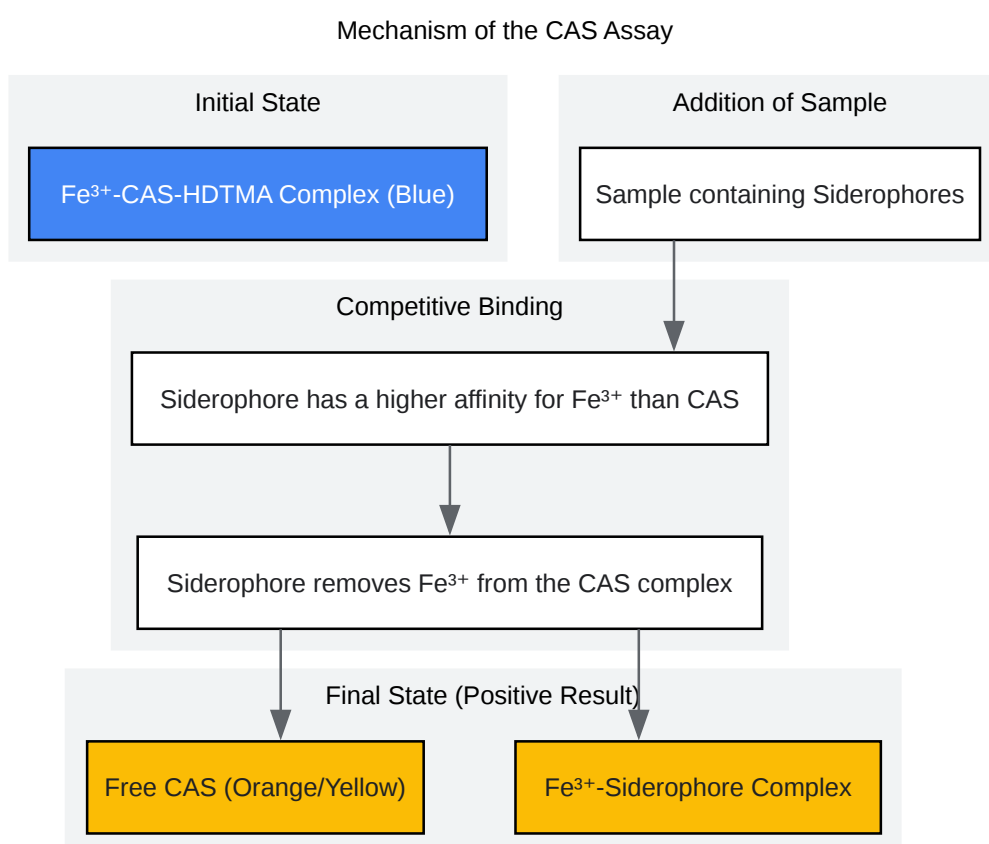
### Workflow for Beryllium Determination

## Methodology[5]

- Preparation of Reagents:
  - Beryllium Standard Stock Solution: Prepare a 100 ppm stock solution of  $\text{Be}^{2+}$ . Dilute to prepare working standards (e.g., 0.1, 0.2, 0.5, 1.0, 2.0 ppm).
  - Chrome Azurol S (CAS) Solution: Prepare a 0.05% (w/v) aqueous solution of Chrome Azurol S.
  - Acetate Buffer: Prepare an acetate buffer solution and adjust the pH to 4.6.
  - EDTA Solution: A 5% EDTA disodium salt solution can be used as a masking agent to overcome interference from ions like aluminum.[5]
- Procedure:
  1. Pipette a known volume of the sample solution into a 25 mL volumetric flask.
  2. Add 5 mL of the acetate buffer (pH 4.6).
  3. If interfering ions are present, add the EDTA masking agent.
  4. Add 2 mL of the Chrome Azurol S solution.
  5. Dilute to the mark with deionized water and mix thoroughly.
  6. Allow the solution to stand for 15 minutes for full color development.
  7. Measure the absorbance at 568 nm against a reagent blank.
- Calibration:
  - Prepare a series of standards following the same procedure.
  - Plot a calibration curve of absorbance versus beryllium concentration.
  - Determine the concentration of beryllium in the sample by interpolating its absorbance on the calibration curve.

## The Chrome Azurol S (CAS) Assay for Siderophore Detection

The CAS assay is a universal method for detecting siderophores, which are high-affinity iron-chelating compounds produced by microorganisms.[6][7] The assay is based on the principle of competition for iron between CAS and the siderophore.



[Click to download full resolution via product page](#)

### Mechanism of the CAS Assay

Methodology for CAS Agar Plate Assay[8]

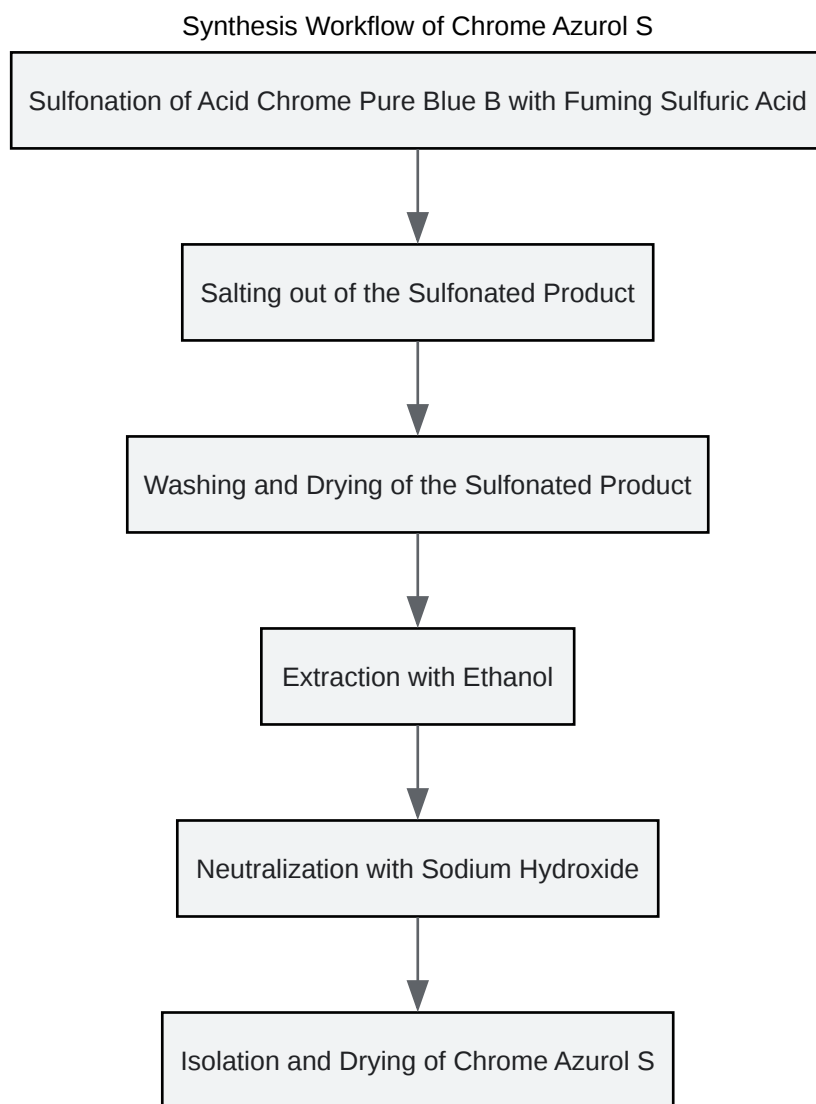
- Preparation of CAS Agar:

- Prepare the blue CAS agar by mixing a solution of Chrome Azurol S,  $\text{FeCl}_3$ , and hexadecyltrimethylammonium bromide (HDTMA).
- The final medium has a distinct blue color.
- Inoculation:
  - Inoculate the microbial culture to be tested onto the surface of the CAS agar plate.
- Incubation:
  - Incubate the plates under appropriate conditions for microbial growth.
- Observation:
  - A color change from blue to orange or yellow in the medium surrounding a colony indicates the production of siderophores.[8][9] The siderophore produced by the microorganism has a higher affinity for iron than CAS, and it sequesters the iron from the dye complex, causing the color change.[6][7]

## Synthesis of Chrome Azurol S

The synthesis of Chrome Azurol S is a multi-step process that can be adapted for a laboratory setting. The following is a generalized workflow based on patented synthesis methods.[10]





[Click to download full resolution via product page](#)

#### Synthesis Workflow of Chrome Azurol S

##### Procedure Outline<sup>[10]</sup>

- Sulfonation: Acid Chrome Pure Blue B is reacted with fuming sulfuric acid (oleum) at an elevated temperature (e.g., 80-90°C).

- **Salting Out:** The reaction mixture is treated with a salt solution to precipitate the sulfonated product.
- **Purification:** The crude product is washed with a brine solution and dried.
- **Extraction:** The dried product is extracted with absolute ethanol.
- **Neutralization:** The ethanolic solution is neutralized with an aqueous solution of sodium hydroxide to form the trisodium salt.
- **Isolation:** The final product, Chrome Azurol S, is isolated by concentrating the solution under reduced pressure and drying.

This in-depth guide provides a solid foundation for researchers and scientists working with Chrome Azurol S. Its versatile chemical properties, particularly its distinct colorimetric responses, ensure its continued relevance in a multitude of analytical and biochemical applications.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chrome azurol S (C. I. 43825), 1 g, CAS No. 1667-99-8 | A to Z | Chemicals | Carl ROTH - International [carlroth.com]
- 2. 1667-99-8 CAS | CHROME AZUROL S | Biological Stains and Dyes | Article No. 02810 [lobachemie.com]
- 3. Chrome Azurol S - Wikipedia [en.wikipedia.org]
- 4. chemimpex.com [chemimpex.com]
- 5. Development of spectrophotometric determination of beryllium in beryl minerals using chrome Azurol S - Arabian Journal of Chemistry [arabjchem.org]
- 6. Siderophore Detection Using Chrome Azurol S and Cross-Feeding Assays | Springer Nature Experiments [experiments.springernature.com]

- 7. Siderophore Detection Using Chrome Azurol S and Cross-Feeding Assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. academicjournals.org [academicjournals.org]
- 9. researchgate.net [researchgate.net]
- 10. CN101434565A - Method for synthesizing chrome azurol S - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Unveiling the Chemical Versatility of Chrome Azurol S: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15547470#chemical-properties-of-chrome-azurol-s]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)